

Comparative Analysis of BMS-986104: A Selective S1P1 Receptor Modulator

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Compound of Interest

Compound Name: BMS-960
Cat. No.: B15136300

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This guide provides a comparative overview of the experimental results for BMS-986104, a selective sphingosine-1-phosphate receptor 1 (S1P1) modulator, benchmarked against other relevant compounds in its class. The data presented is intended to facilitate an objective assessment of its preclinical performance and reproducibility.

Quantitative Performance Data

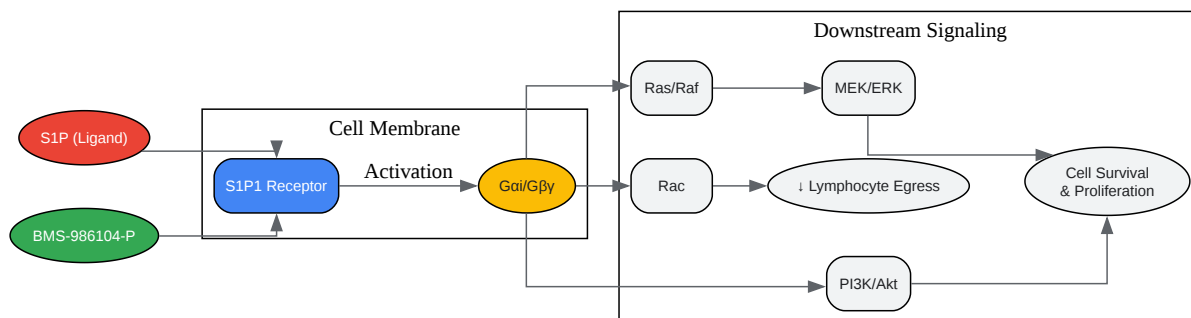
The following table summarizes the in vitro functional activity of BMS-986104's active phosphate metabolite (BMS-986104-P) in comparison to the active phosphate of Fingolimod (Fingolimod-P), a well-established S1P receptor modulator.^{[1][2][3][4]}

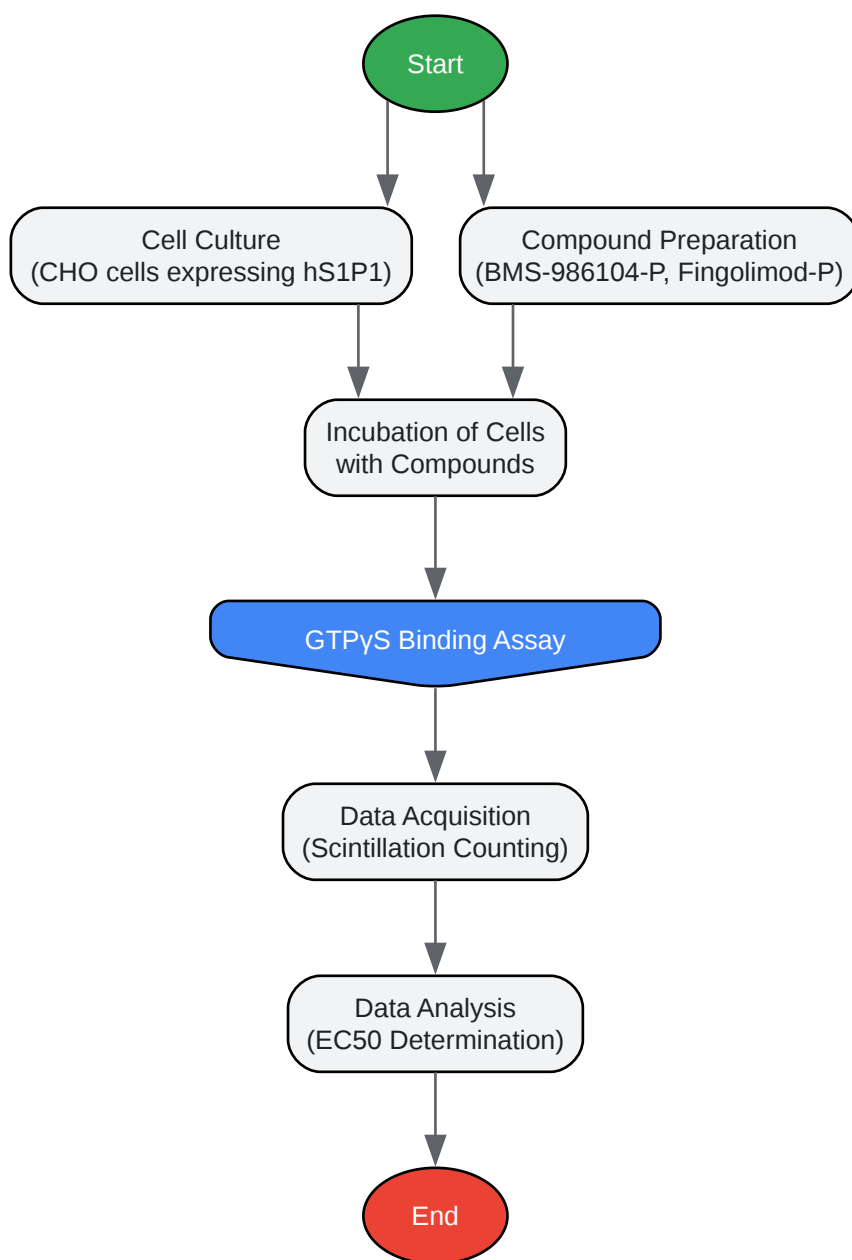
Compound	GTPyS Binding (EC50, nM)	pERK (EC50, nM)	S1P1 Internalization (EC50, nM)
BMS-986104-P	0.24	240	1.1
Fingolimod-P	0.22	0.23	0.13

Note: Lower EC50 values indicate higher potency.

Signaling Pathway and Experimental Workflow

To contextualize the experimental data, the following diagrams illustrate the S1P1 receptor signaling pathway and a typical experimental workflow for assessing compound activity.





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References

- [1. Identification and Preclinical Pharmacology of BMS-986104: A Differentiated S1P1 Receptor Modulator in Clinical Trials - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Identification and Preclinical Pharmacology of BMS-986104: A Differentiated S1P1 Receptor Modulator in Clinical Trials - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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